

An In-depth Technical Guide to N-tert-Butylbenzamide (CAS: 5894-65-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-tert-Butylbenzamide**

Cat. No.: **B1585828**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **N-tert-Butylbenzamide**, a substituted aromatic amide. The information is curated for professionals in research and development, offering detailed physicochemical data, spectroscopic analysis, and synthesis methodologies.

Physicochemical Properties

N-tert-Butylbenzamide is a white to light yellow solid at room temperature.^{[1][2]} Its core chemical and physical properties are summarized in the table below, providing a foundational understanding of its behavior in various experimental and industrial settings.

Property	Value	Source
CAS Number	5894-65-5	[3]
Molecular Formula	C ₁₁ H ₁₅ NO	[3][4][5]
Molecular Weight	177.246 g/mol	[3][4]
Appearance	White to light yellow solid	[1][6]
Melting Point	133-135 °C	[4]
Boiling Point (Predicted)	325.7 ± 11.0 °C	[1]
Density (Predicted)	0.988 ± 0.06 g/cm ³	[1]
Water Solubility (log ₁₀ WS, Calculated)	-2.73	[7]
Octanol/Water Partition Coefficient (logP _{oct/wat} , Calculated)	2.790	[7]
pKa (Predicted)	14.99 ± 0.46	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **N-tert-Butylbenzamide**. Key experimental data from various analytical techniques are presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the molecular structure of **N-tert-Butylbenzamide**.

- ¹H NMR (400 MHz, CDCl₃), δ (ppm): 7.70 (2H, m), 7.45–7.37 (3H, m), 5.97 (1H, br s), 1.46 (9H, s)[6]
- ¹³C NMR (100 MHz, CDCl₃), δ (ppm): 166.9, 135.8, 131.0, 128.4, 126.6, 51.5, 28.8[6]

Infrared (IR) Spectroscopy

The IR spectrum reveals the presence of key functional groups within the molecule.

- ν_{max} (KBr)/cm⁻¹: 3332 (N-H stretching), 1643 (C=O stretching, amide I)[6]

Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight and provides insights into the fragmentation pattern of **N-tert-Butylbenzamide**.

- Top m/z Peaks: 105, 77, 51[3]

Synthesis of N-tert-Butylbenzamide

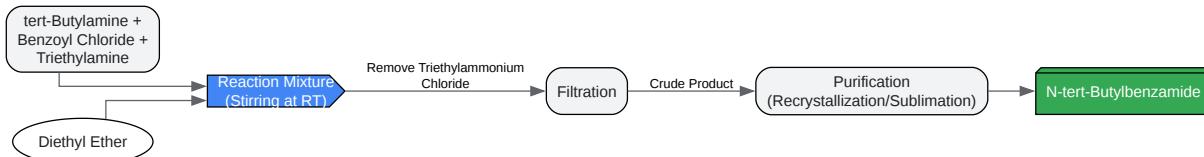
A common and efficient method for the synthesis of **N-tert-Butylbenzamide** involves the reaction of benzoyl chloride with tert-butylamine.[8] This reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.[8]

Experimental Protocol: Synthesis from Benzoyl Chloride and tert-Butylamine

This protocol outlines a general procedure for the synthesis of **N-tert-Butylbenzamide**.

- Reaction Setup: To a solution of tert-butylamine in a suitable solvent (e.g., diethyl ether), add one equivalent of a base such as triethylamine.
- Addition of Aroyl Chloride: Slowly add one equivalent of benzoyl chloride to the reaction mixture.
- Reaction Conditions: Stir the mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the triethylammonium chloride precipitate is removed by filtration.
- Purification: The filtrate is concentrated under reduced pressure to yield the crude product. Further purification can be achieved by recrystallization (e.g., from ether-pentane mixtures)

or sublimation to afford pure **N-tert-Butylbenzamide**.^[8]



[Click to download full resolution via product page](#)

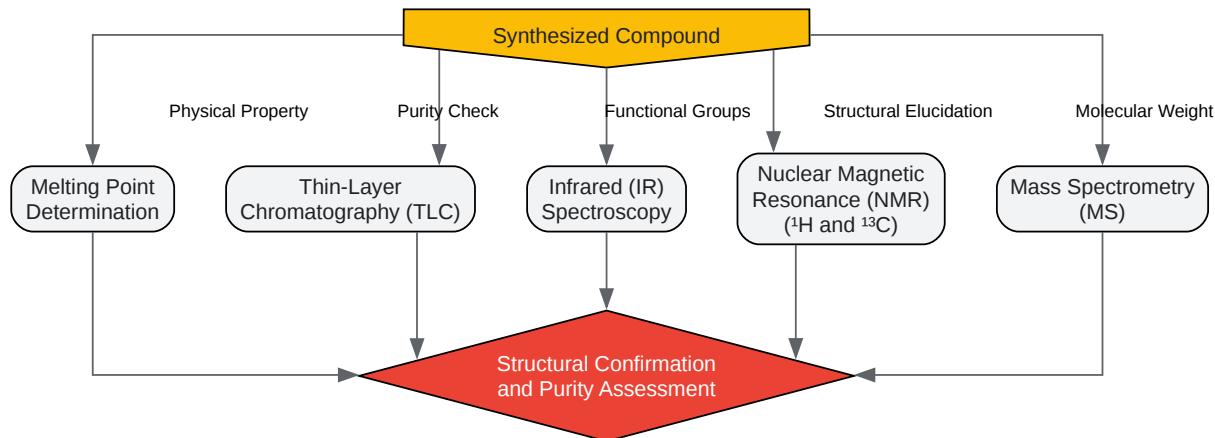
Synthesis workflow for **N-tert-Butylbenzamide**.

Safety and Handling

Proper safety precautions should be observed when handling **N-tert-Butylbenzamide**. It is recommended to handle the compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety glasses with side shields, protective gloves, and a lab coat.^{[2][9]} Avoid formation of dust and inhalation of any dust, fumes, or vapors.^{[9][10]} In case of contact with eyes or skin, rinse immediately and thoroughly with water.
^[2]

Logical Workflow for Compound Analysis

The characterization of a synthesized chemical compound like **N-tert-Butylbenzamide** follows a logical progression of analytical techniques to confirm its identity, purity, and structure.



[Click to download full resolution via product page](#)

Logical workflow for the analysis of **N-tert-Butylbenzamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-TERT-BUTYLBENZAMIDE | 5894-65-5 [chemicalbook.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. N-t-Butylbenzamide | C11H15NO | CID 138622 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. Benzamide, N-(1,1-dimethylethyl)- [webbook.nist.gov]
- 6. rsc.org [rsc.org]
- 7. Benzamide, N-(1,1-dimethylethyl)- (CAS 5894-65-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. tandfonline.com [tandfonline.com]

- 9. fishersci.at [fishersci.at]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-tert-Butylbenzamide (CAS: 5894-65-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585828#n-tert-butylbenzamide-cas-number-5894-65-5-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com